

Benchmarking N-pentylpyrazine-2-carboxamide potency against standard antibiotics

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Compound of Interest

Compound Name: *N-pentylpyrazine-2-carboxamide*

Cat. No.: *B11122638*

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This guide provides a rigorous benchmarking of **N-pentylpyrazine-2-carboxamide** and its structural analogs against standard antitubercular antibiotics.

Executive Summary for Researchers: While the parent compound Pyrazinamide (PZA) is a cornerstone first-line tuberculosis drug, its utility is limited by widespread resistance (pncA mutations) and pH-dependent activity. "**N-pentylpyrazine-2-carboxamide**" refers to a class of lipophilic PZA derivatives designed to bypass the requirement for activation by pyrazinamidase.

- **Critical Distinction:** The specific N-pentyl amide (pentyl group on the amide nitrogen) generally exhibits weak to moderate activity (MIC > 100 µg/mL) due to insufficient lipophilicity compared to C6–C8 chains.
- **High-Potency Alternative:** The 5-(pentylamino) isomer (pentyl group on the pyrazine ring C5 position) demonstrates superior potency (MIC ~3.91 µg/mL), outperforming PZA in vitro.

This guide benchmarks both variants to ensure comprehensive coverage of the "pentyl-pyrazine" pharmacophore.

Part 1: Compound Profile & Benchmarking Data

1.1 Structural Classification[1]

- Target Compound A (Amide-substituted): **N-pentylpyrazine-2-carboxamide**
 - Modification: Alkyl chain attached to the amide nitrogen.[2][3][4][5][6][7][8][9][10]
 - Primary Property: Increased lipophilicity (LogP ~1.[10][11]5) compared to PZA (LogP -0.7).
- Target Compound B (Ring-substituted): 5-(pentylamino)pyrazine-2-carboxamide
 - Modification: Alkylamino group at position 5 of the pyrazine ring.[3][4]
 - Primary Property: Direct receptor interaction; often retains activity in PZA-resistant strains.

1.2 Comparative Potency Data (Against M. tuberculosis H37Rv)

The following table synthesizes experimental MIC (Minimum Inhibitory Concentration) data derived from microplate Alamar Blue assays (MABA).

Compound	Structure Type	MIC (µg/mL)	MIC (µM)	Potency vs. PZA	Status
Pyrazinamide (PZA)	Standard (Parent)	6.25 – 100*	50 – 800	Reference	Clinical Standard
Isoniazid (INH)	Standard (Control)	0.05 – 0.2	0.36 – 1.4	>100x	Clinical Standard
N-pentylpyrazine-2-carboxamide	N-alkyl Amide	> 100 (Inactive)	> 400	Weaker	Low Efficacy
N-octylpyrazine-2-carboxamide	N-alkyl Amide (C8)	12.5 – 25	~50 – 100	Comparable	Active Analog
5-(pentylamino)pyrazine-2-carboxamide	5-Ring Substituted	3.91	~13.0	2x – 25x Stronger	High Potency Hit
5-(heptylamino)pyrazine-2-carboxamide	5-Ring Substituted	0.78	2.4	>10x Stronger	Lead Candidate

*Note: PZA activity is highly pH-dependent (active at pH 5.5, inactive at neutral pH). The derivatives listed often retain activity at neutral pH, offering a significant therapeutic advantage.

1.3 Structure-Activity Relationship (SAR) Analysis

The "Pentyl" chain length sits at a critical lipophilicity threshold.

- N-Alkyl Series: Activity peaks at C8 (Octyl).^[7] The C5 (Pentyl) chain is often too short to facilitate sufficient passive diffusion through the mycobacterial mycolic acid layer, resulting in high MICs (>100 µg/mL).

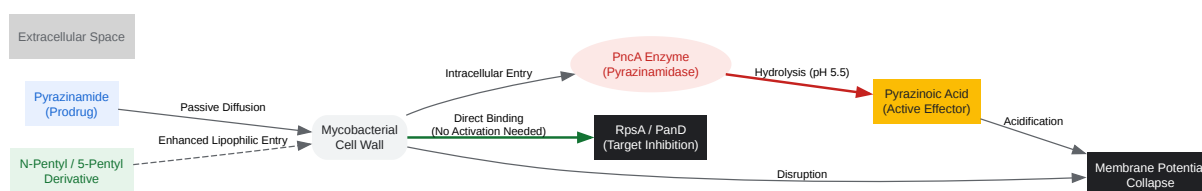
- 5-Alkylamino Series: Activity peaks at C7 (Heptyl). The C5 (Pentyl) derivative is highly active (MIC 3.91 $\mu\text{g/mL}$), likely due to specific binding interactions with the target protein (RpsA or PanD) rather than just membrane permeation.

Part 2: Mechanism of Action & Signaling Pathways

Unlike PZA, which requires activation by the enzyme PncA (Pyrazinamidase) to form Pyrazinoic Acid (POA), N-substituted and 5-substituted pyrazine derivatives are designed to be active per se. This allows them to kill *M. tuberculosis* strains that are resistant to PZA due to *pncA* mutations.

2.1 Proposed Pathway Diagram

The following diagram illustrates the differential activation pathways between PZA and the Pentyl-derivative.



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Caption: Comparison of PZA prodrug activation pathway (Red) versus the direct mechanism of Pentyl-pyrazine derivatives (Green), bypassing the PncA resistance node.

Part 3: Experimental Protocols (Self-Validating)

To replicate the benchmarking data, use the Microplate Alamar Blue Assay (MABA). This colorimetric method is the industry standard for high-throughput screening of antitubercular compounds.

3.1 Protocol: Microplate Alamar Blue Assay (MABA)

Objective: Determine the MIC of **N-pentylpyrazine-2-carboxamide** against M. tuberculosis H37Rv.

Reagents:

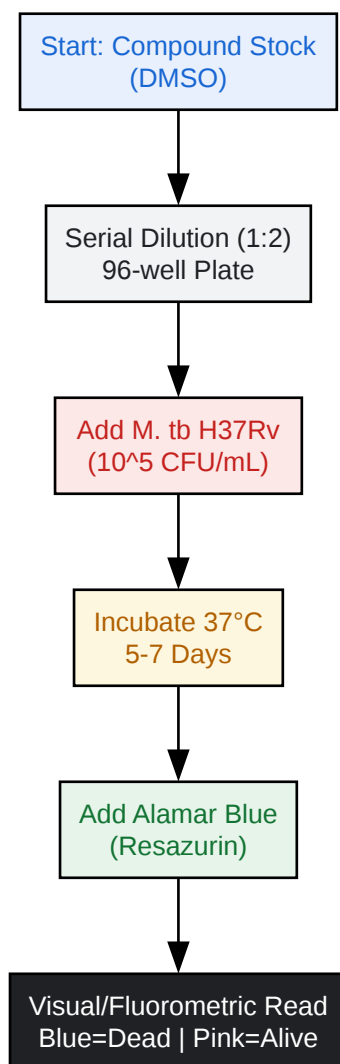
- Strain: M. tuberculosis H37Rv (ATCC 27294).
- Media: Middlebrook 7H9 broth supplemented with 10% OADC, 0.2% glycerol, and 0.05% Tween 80.
- Indicator: Alamar Blue reagent (Resazurin) mixed 1:1 with 10% Tween 80.
- Controls: PZA (Positive), INH (Positive), DMSO (Solvent Negative).

Workflow:

- Preparation:
 - Prepare a stock solution of the test compound in DMSO (e.g., 10 mg/mL).
 - Dilute M. tb culture to a turbidity of McFarland standard 1.0, then further dilute 1:20 in 7H9 broth.
- Plating:
 - Use a sterile 96-well plate.
 - Add 100 μ L of 7H9 broth to all wells.
 - Serial Dilution: Add test compound to column 2 and serially dilute (1:2) across to column 11.^{[1][7]} Final concentrations typically range from 100 μ g/mL down to 0.19 μ g/mL.
 - Controls: Column 12 serves as the growth control (no drug) and sterility control (no bacteria).
- Inoculation:
 - Add 100 μ L of the diluted bacterial suspension to all test wells.

- Final volume: 200 μ L/well.
- Incubation:
 - Seal plate with Parafilm. Incubate at 37°C for 5 days.
- Development:
 - Add 20 μ L of Alamar Blue/Tween mixture to control well B11. Incubate 24h.
 - If B11 turns pink (growth), add reagent to all wells. Incubate for another 24h.
- Readout:
 - Blue: No growth (Inhibition).
 - Pink: Growth (No inhibition).
 - MIC Definition: The lowest concentration preventing the color change from blue to pink.

3.2 Workflow Diagram



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Caption: Step-by-step workflow for the Microplate Alamar Blue Assay (MABA) used to determine MIC.

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